

Technical Support Center: Fos-Choline-13 (FC-13) Optimization

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Compound of Interest

Compound Name: FOS-CHOLINE?-13, SOL-
GRADE?

CAS No.: 85775-42-4

Cat. No.: B6361440

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Executive Summary

You are likely using Fos-Choline-13 (FC-13) because its chain length (C13) offers a "Goldilocks" zone—more stabilizing than the harsher FC-12, yet less viscous and easier to exchange than FC-14.

The Short Answer: The CMC of FC-13 in pure water is approximately 0.75 mM (0.027% w/v). Unlike ionic detergents (e.g., SDS), FC-13 is zwitterionic; its CMC is relatively resistant to physiological salt concentrations (up to ~150 mM NaCl). However, at high ionic strength (>500 mM), the "salting-out" effect will drive the CMC down, potentially altering the detergent-to-protein ratio and affecting membrane protein solubility.

Module 1: The Science of Salt & Zwitterions

Q: Why doesn't salt crash the CMC of FC-13 like it does with SDS?

A: It comes down to headgroup physics.

- Ionic Detergents (SDS): The headgroups repel each other strongly. Adding salt shields this repulsion, allowing micelles to form much more easily (massive CMC drop).[1][2]
- Zwitterionic Detergents (FC-13): The phosphocholine headgroup contains both positive (amine) and negative (phosphate) charges, creating a dipole.[3] These dipoles already

stabilize the micelle surface. Adding salt (NaCl) screens these dipoles, but the effect is subtle.[4]

- Low Salt (<150 mM): Minimal impact on CMC.
- High Salt (>1 M): The hydrophobic effect dominates. High salt organizes water structure (Lyotropic series), making it energetically unfavorable for the C13 tail to remain in solution. This forces monomers into micelles, lowering the CMC.[5]

Q: My protein precipitated when I increased NaCl to 500 mM. Did the micelle collapse?

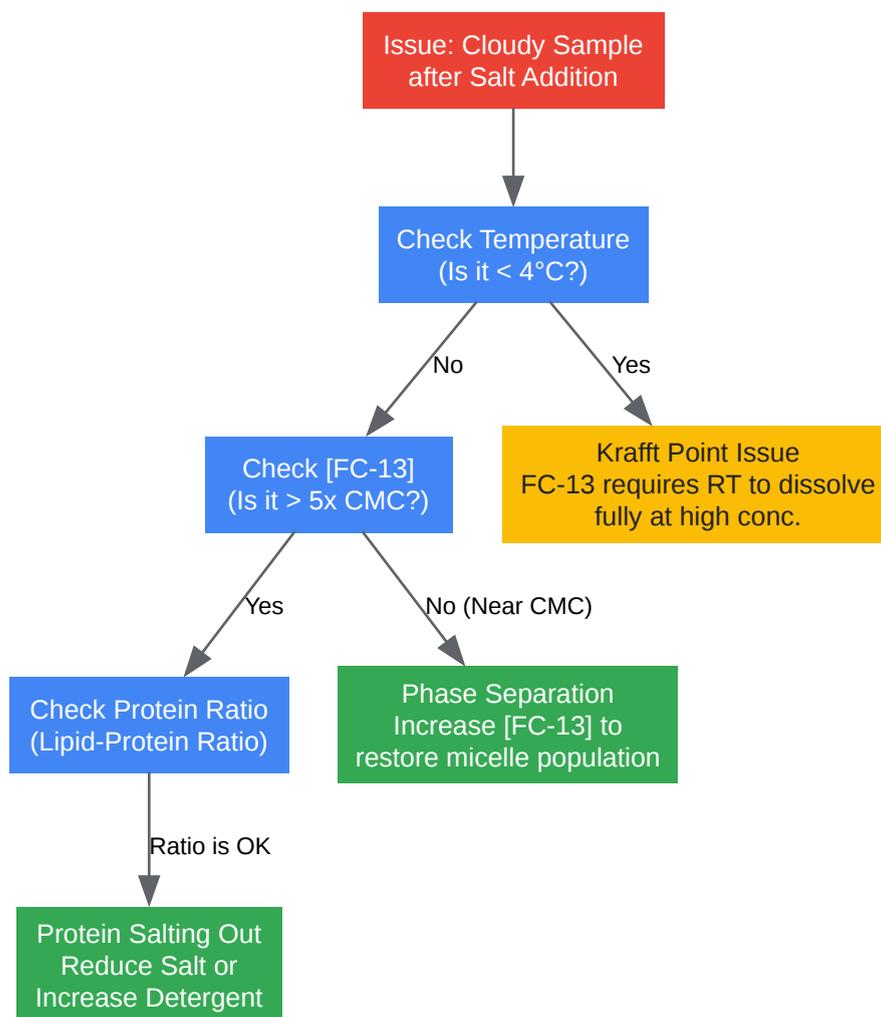
A: Unlikely. It is more probable that you encountered the Cloud Point or altered the Detergent-to-Protein Ratio (DPR). If the CMC drops (due to high salt), more detergent enters the micellar phase, leaving fewer free monomers. If your protein relies on a specific monomer concentration for stability (rare, but possible) or if the micelle shape transitions (sphere

rod) due to salt, the protein may aggregate.

Module 2: Troubleshooting Guide

Scenario A: "My sample is cloudy after adding salt."

Diagnosis: This is likely a Cloud Point issue or Protein Aggregation, not just a CMC shift.



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Figure 1: Decision tree for diagnosing turbidity in Fos-Choline-13 samples.

Scenario B: "My NMR peaks are broad in high salt."

Cause: High salt can induce a Sphere-to-Rod transition in phosphocholine micelles. Fix:

- Measure Viscosity: If the solution is more viscous, the micelles have elongated (increasing the tumbling time).
- Adjust Detergent: Lowering the FC-13 concentration slightly (while staying > CMC) can favor smaller spherical micelles, sharpening the peaks.

Module 3: Experimental Protocol (Self-Validating)

Objective: Empirically determine the CMC of FC-13 in your specific buffer (Salt + Additives) using DPH (1,6-Diphenyl-1,3,5-hexatriene) Fluorescence.

Why DPH? DPH is non-fluorescent in water but highly fluorescent inside the hydrophobic core of a micelle. It provides a sharp transition point.

Materials:

- FC-13 Stock (100 mM in water).
- DPH Stock (3 mM in Tetrahydrofuran - THF). Note: Keep dark/frozen.
- Your specific Buffer (e.g., 20 mM HEPES, 500 mM NaCl).

Protocol Steps:

- Prepare Dilution Series: Create 10 samples of FC-13 in your buffer ranging from 0.05 mM to 5 mM.
 - Critical: Ensure the salt concentration is identical in all tubes.
- Add Dye: Add DPH to a final concentration of 1 M in each tube.
 - Tip: The THF content should be < 0.1% to avoid affecting the CMC.
- Incubate: Incubate in the dark at Room Temperature for 30–60 minutes to allow dye equilibration.
- Measure: Use a spectrofluorometer.
 - Excitation: 358 nm
 - Emission: 430 nm
- Plot: Graph Fluorescence Intensity (Y-axis) vs. Log[FC-13] (X-axis).

- Result: The intersection of the baseline slope and the rising slope is your Exact CMC.

Module 4: Reference Data & Homolog Comparison

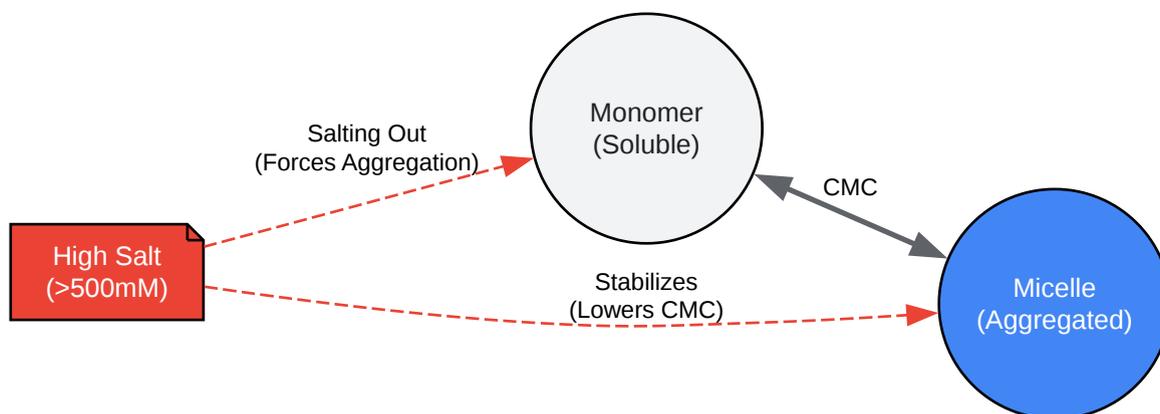
Use this table to estimate FC-13 behavior if you cannot run the DPH assay immediately.

Detergent	Chain	MW (g/mol)	CMC (H ₂ O)	CMC (150mM NaCl)*	Salt Sensitivity
Fos-Choline-12	C12	351.5	~1.5 mM	~1.4 mM	Low
Fos-Choline-13	C13	365.5	~0.75 mM	~0.70 mM	Low
Fos-Choline-14	C14	379.5	~0.12 mM	~0.11 mM	Very Low

*Note: Estimated values based on phosphocholine homolog behavior. High salt (>1M) will decrease these values further.

Module 5: Mechanistic Visualization

Understanding how the micelle equilibrium shifts prevents experimental error.



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Figure 2: The dual effect of salt on FC-13. Salt stabilizes the micelle headgroups (screening) and makes the aqueous phase less hospitable to the hydrophobic tail (salting out), pushing the equilibrium toward the Micelle state (Lower CMC).[2]

References

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